

Performance Comparison of Quinone Cathode Materials

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Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

Cat. No.: S749526

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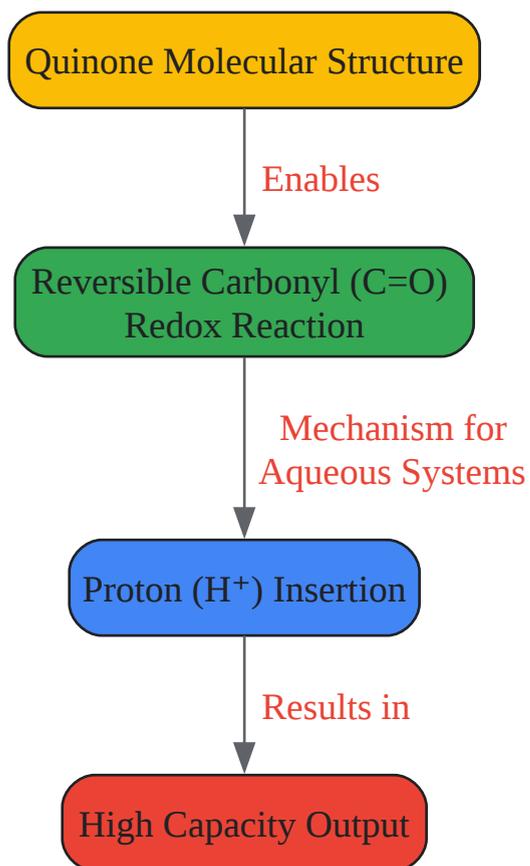
Compound Name	Specific Capacity (mAh g ⁻¹)	Current Density	Cycle Life	Energy Density	Device Type
Calix[6]quinone (C6Q) [1]	423 (Initial)	0.1 C	195 (after 300 cycles)	1201 Wh kg ⁻¹	Lithium-ion battery
Tetraamino-p-benzoquinone (TABQ) [2]	303	0.1 A g ⁻¹	213 (after 1000 cycles at 5 A g ⁻¹)	Information Missing	Aqueous Zinc-Organic Battery
Calix[4]quinone (C4Q) [2]	335	20 mA g ⁻¹	Information Missing	Information Missing	Aqueous Zinc Battery
Pyrene-4,5,9,10-tetraone (PTO) [2]	336	40 mA g ⁻¹	Information Missing	Information Missing	Aqueous Zinc Battery

Experimental Context and Methodologies

The performance data in the table above were derived from specific experimental setups. Here are the key methodological details for the most relevant studies:

- **For Calix[6]quinone (C6Q) [1]:** The high initial capacity of 423 mAh g^{-1} was achieved in a **lithium-ion battery** configuration. The cathode was fabricated by immobilizing C6Q active material with **ordered mesoporous carbon (CMK-3)** to enhance electrical conductivity and stability. The electrolyte used was a conventional organic electrolyte for Li-ion cells. The cycling tests were conducted at a rate of 0.1 C.
- **For Tetraamino-p-benzoquinone (TABQ) [2]:** The performance was evaluated in an **aqueous zinc-organic battery**. The cathode was made by homogeneously distributing TABQ over **Ketjen Black (KB) spherical particles** to form a conductive network. The battery used **1 M ZnSO₄ aqueous electrolyte** and a **zinc foil anode**. The capacity of 303 mAh g^{-1} was measured at 0.1 A g^{-1} , and the exceptional cycling stability was tested at a high current density of 5 A g^{-1} .

The relationship between the molecular structure of quinones and their role in a battery is illustrated below.



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Key Insights on Quinone Electrochemistry

- **Advantages of Proton Storage:** In aqueous zinc batteries, quinone cathodes like TABQ primarily store energy through the reversible insertion of **protons (H⁺)** [2] [3]. Protons, being the smallest and lightest ions, enable rapid kinetics and high capacity because they cause minimal structural distortion in the electrode material [3]. The TABQ cathode exemplifies this with its high-rate capability and long cycle life [2].
- **Addressing Material Dissolution:** A common challenge for small organic molecules in batteries is their dissolution in the electrolyte. The studied quinones address this through **structural engineering**:
 - **TABQ** uses a symmetric structure and hydrogen bonding to achieve very low solubility [2].
 - **Calix[n]quinones** use a bulky, macrocyclic structure to reduce dissolution [1].

How to Proceed with Your Comparison

The data indicates that **C6Q is a top-performing quinone in non-aqueous lithium batteries**, while materials like **TABQ excel in aqueous zinc systems**. To build a complete comparison guide for C6O6:

- **Search for Specific Studies:** Look for research papers that explicitly mention "**C6O6**," "**lithium rhodizonate**," or "**Li₂C₆O₆**" as a battery cathode.
- **Compare Contexts:** Ensure you are comparing batteries with the same chemistry (e.g., organic Li-ion vs. organic Li-ion, or aqueous Zn-ion vs. aqueous Zn-ion), as the performance is highly dependent on the device configuration.
- **Extract Metrics:** When you find relevant papers, compile the same metrics as in the table above (specific capacity, current density, cycle life, etc.) for a direct comparison.

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References

1. Calix[6] quinone as high-performance cathode for lithium-ion battery [link.springer.com]

2. A high capacity small molecule quinone ... | Nature Communications [nature.com]

3. Electrochemical Proton Storage : From Fundamental Understanding to... [link.springer.com]

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